

Elucidation of the Chemical Structure of Raddeanoside R8: A Technical Overview

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Compound of Interest

Compound Name: *Raddeanoside R8*

Cat. No.: *B15595291*

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For Researchers, Scientists, and Drug Development Professionals

Raddeanoside R8 is a complex triterpenoid saponin that has been isolated from the rhizomes of *Anemone raddeana*. As a member of the saponin class of natural products, **Raddeanoside R8** is of interest to the scientific community for its potential biological activities, which are characteristic of this family of compounds. This document provides a summary of the available information regarding the chemical structure elucidation of **Raddeanoside R8**.

1. General Information

- Compound Name: **Raddeanoside R8**
- Source: *Anemone raddeana* Regel (Ranunculaceae)
- CAS Number: 124961-61-1
- Molecular Formula: $C_{65}H_{106}O_{30}$

2. Structural Framework

The fundamental structure of **Raddeanoside R8** was established through chemical and spectroscopic analysis, as detailed in the primary literature. The structure is characterized as a complex glycoside of an oleanolic acid aglycone. Specifically, it is described as: 3-O-alpha-L-rhamnopyranosyl-(1 → 2)-O-beta-D-glucopyranosyl-(1 → 2)-alpha-L-arabinopyranosyl oleanolic acid 28-O-alpha-L-rhamnopyranosyl-(1 → 4)-O-beta-D-glucopyranosyl-(1 → 6)-beta-D-glucopyranoside.

The core of **Raddeanoside R8** is oleanolic acid, a pentacyclic triterpenoid common in the plant kingdom. The complexity of **Raddeanoside R8** arises from the intricate arrangement of seven sugar units attached to the aglycone at two different positions, C-3 and C-28.

3. Methodologies in Structure Elucidation

The determination of such a complex natural product structure relies on a combination of modern analytical techniques. While the specific experimental data for **Raddeanoside R8** is not publicly available in detail, the general workflow for the structure elucidation of similar saponins involves the following key experiments:

- **Isolation and Purification:** The initial step involves the extraction of the compound from the plant material, typically using polar solvents, followed by a series of chromatographic techniques (e.g., column chromatography, HPLC) to isolate the pure compound.
- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HRMS) is crucial for determining the elemental composition and thus the molecular formula of the compound. Fragmentation patterns observed in tandem MS (MS/MS) experiments provide valuable information about the sequence of the sugar chains and their linkage to the aglycone.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** 1D NMR (^1H and ^{13}C) and 2D NMR (COSY, HSQC, HMBC, NOESY) experiments are the cornerstone of structure elucidation for complex organic molecules.
 - ^1H -NMR: Provides information about the number and types of protons in the molecule, including the characteristic signals for anomeric protons of the sugar units.
 - ^{13}C -NMR: Reveals the number of carbon atoms and their chemical environment, distinguishing between the aglycone and the sugar moieties.

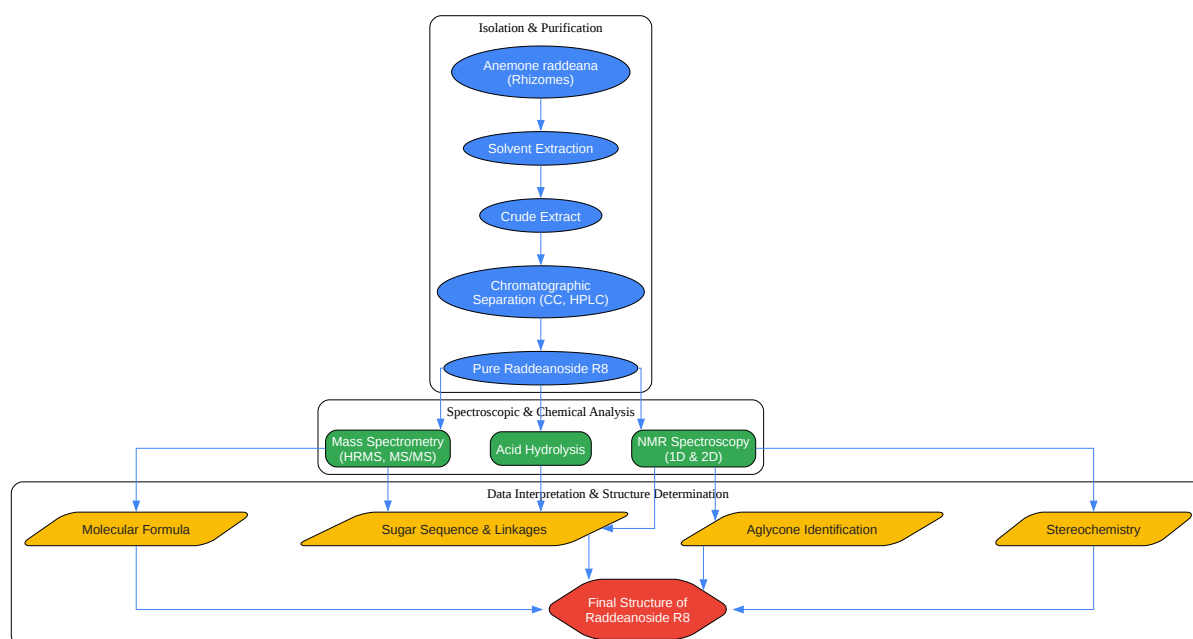
- 2D-NMR: These experiments are essential for establishing the connectivity within the molecule.
 - COSY (Correlation Spectroscopy): Identifies proton-proton couplings within the same spin system, helping to trace the proton networks within each sugar unit and the aglycone.
 - HSQC (Heteronuclear Single Quantum Coherence): Correlates each proton with its directly attached carbon atom.
 - HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons that are two or three bonds away, which is critical for determining the linkages between the sugar units and the connection points of the sugar chains to the aglycone.
 - NOESY (Nuclear Overhauser Effect Spectroscopy): Provides information about the spatial proximity of protons, which helps to determine the stereochemistry of the glycosidic linkages.
- Chemical Methods: Acid hydrolysis is often employed to cleave the glycosidic bonds, allowing for the individual sugar units to be isolated and identified by comparison with authentic standards (e.g., by GC-MS or chiral HPLC).

4. Data Presentation

Detailed quantitative data, including specific ^1H and ^{13}C NMR chemical shifts and mass spectral fragmentation data for **Raddeanoside R8**, are contained within the primary scientific literature. Unfortunately, access to the full text of the original publication, Chemical & Pharmaceutical Bulletin (Tokyo), 1989, 37(9), 2445-7, which would contain this specific data, is not readily available. Therefore, a comprehensive table of this data cannot be provided at this time.

5. Experimental Workflow Visualization

The logical workflow for the structure elucidation of a complex saponin like **Raddeanoside R8** can be visualized as follows:



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Figure 1. General workflow for the structure elucidation of **Raddeanoside R8**.

6. Conclusion

The chemical structure of **Raddeanoside R8** has been established as a complex oleanolic acid saponin with seven sugar residues. The elucidation of its structure would have followed a standard but rigorous analytical path involving isolation, mass spectrometry, extensive 1D and 2D NMR spectroscopy, and chemical degradation. For researchers and drug development professionals, understanding the detailed structure is the first step toward synthesizing analogs, investigating structure-activity relationships, and exploring the therapeutic potential of this natural product. Access to the specific spectral data from the original publication is necessary for a more in-depth analysis and to serve as a reference for future studies on this compound.

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